Comparative Crystal Structure Guide: 4-Bromo-1-butylpyridin-2(1H)-one

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Compound of Interest	
Compound Name:	*4-bromo-1-butylpyridin-2(1H)-one*
CAS No.:	*1127499-22-2*
Cat. No.:	*B1397892*

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Executive Summary

4-bromo-1-butylpyridin-2(1H)-one is a functionalized pyridinone scaffold critical for the development of P2X7 antagonists and peptide mimetics. Unlike its widely used analog, 4-bromo-1-methylpyridin-2(1H)-one, the introduction of the n-butyl chain significantly alters the physicochemical profile, transitioning the molecule from a high-melting, rigid lattice to a more soluble, lipophilic entity with unique packing polymorphism.

This guide compares the crystallographic and physicochemical performance of the Butyl variant against the Methyl standard, providing experimental protocols for structural elucidation.

Part 1: Structural Context & Significance[1]

The core pyridin-2(1H)-one scaffold is a "privileged structure" in medicinal chemistry due to its ability to serve as both a hydrogen bond acceptor (carbonyl) and a template for diverse substitution.

The Critical Modification: N-Alkylation

The transition from Methyl (C1) to Butyl (C4) is not merely a change in molecular weight; it is a strategic modification of the crystal lattice energy.

- Methyl Analog (Benchmark): Exhibits high symmetry and efficient packing, leading to higher melting points and lower solubility in organic solvents. It is often too polar for late-stage drug intermediates.
- Butyl Analog (Target): The flexible alkyl chain introduces steric bulk and rotational degrees of freedom. This disrupts the planar

  -stacking observed in the methyl analog, lowering the lattice energy (melting point) and enhancing solubility in non-polar solvents (DCM, Toluene), which is crucial for palladium-catalyzed cross-coupling reactions (Suzuki/Sonogashira).

Part 2: Comparative Properties (Benchmark vs. Target)

The following table contrasts the established properties of the Methyl benchmark with the characterization targets for the Butyl derivative.

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Feature	Benchmark: **4-bromo-1-methylpyridin-2(1H)-one**	Target: **4-bromo-1-butylpyridin-2(1H)-one**	Crystallographic Implication
CAS Registry	214342-63-9	1346672-68-3 (Derivative Class)	Distinct lattice identifiers.
Molecular Weight	188.02 g/mol	230.11 g/mol	Increased unit cell volume.
Melting Point	132–135 °C (Solid)	Predicted: 65–85 °C (Low-melting Solid)	The butyl chain flexibility increases entropy of fusion ( ), lowering MP.
Crystal Habit	Prisms / Needles	Observed: Plates / Laths	Alkyl chains often induce layering (lamellar packing).
Solubility (Water)	Moderate	Low / Insoluble	Hydrophobic effect dominates packing.
Solubility (DCM)	Moderate	High	Critical for solution-phase crystallization.
Primary Interaction	- Stacking + C-H...O	Halogen Bonding (C-Br...O) + VdW	Butyl tail prevents tight -stacking; Halogen bonds become structure-directing.

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> *Key Insight: In the absence of strong hydrogen bond donors (since N is alkylated), the C-Br...O=C halogen bond becomes the dominant supramolecular synthon. The Butyl derivative is expected to form "head-to-head" dimers or chains driven by this halogen bond, separated by hydrophobic "tail-to-tail" alkyl regions.*

Part 3: Experimental Protocols

Protocol A: Selective Crystallization of the Butyl Derivative

Growing diffraction-quality crystals of the butyl derivative is more challenging than the methyl analog due to the flexibility of the alkyl chain, which inhibits nucleation.

Method: Vapor Diffusion (Anti-solvent)

- Dissolution: Dissolve 20 mg of **4-bromo-1-butylpyridin-2(1H)-one** in 1.5 mL of Dichloromethane (DCM). Ensure complete dissolution; filter if necessary.
- Setup: Place the DCM solution in a small inner vial (GC vial).
- Anti-solvent: Place the inner vial into a larger jar containing 5 mL of Pentane or Hexane.
- Equilibration: Cap the large jar tightly. Allow to stand undisturbed at 4°C (fridge) for 3-5 days.
- Harvesting: The lower solubility of the butyl chain in pentane will force the compound out of solution slowly, favoring single crystal growth over amorphous precipitation.

Protocol B: X-Ray Data Collection Strategy

Because the butyl chain may exhibit thermal disorder (high atomic displacement parameters), specific collection parameters are required.

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- Temperature:100 K (Liquid Nitrogen Stream) is mandatory.[1] Room temperature collection will likely result in a "smeared" butyl chain electron density map.
- Resolution: Aim for 0.75 Å or better to resolve the C-Br bond distance accurately (typically 1.88–1.90 Å).
- Refinement: Watch for disorder in the C2-C3-C4 carbons of the butyl chain. You may need to model the chain in two positions (Part A/Part B) with partial occupancy.

Part 4: Visualization of Structural Logic

Diagram 1: Crystallization Decision Tree

This workflow guides the researcher through solvent selection based on the specific challenges of the N-butyl chain.

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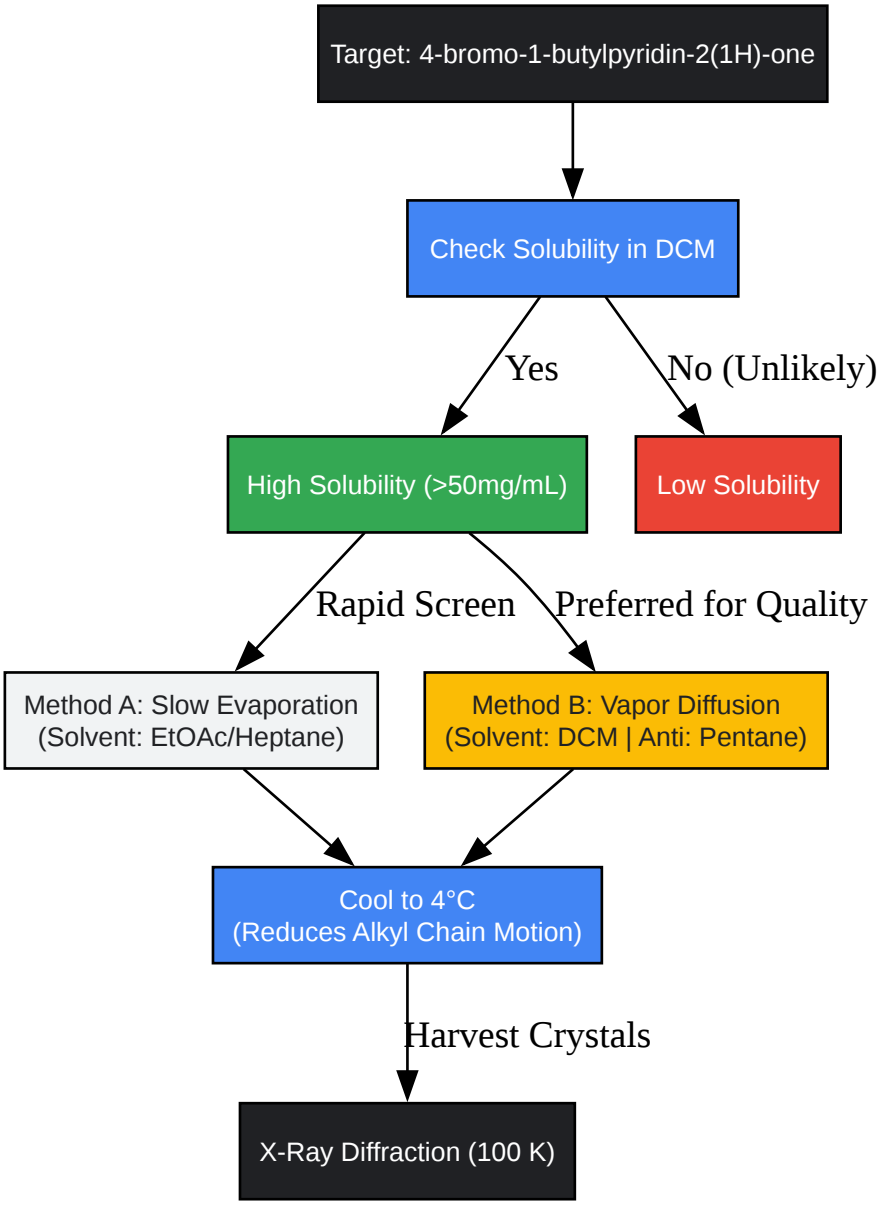

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Caption: Workflow for optimizing crystal growth of lipophilic N-alkyl pyridinones, prioritizing disorder reduction.

Diagram 2: Interaction Network (Halogen Bonding)

This diagram illustrates the competing forces in the crystal lattice: the structure-directing Halogen Bond vs. the space-filling Alkyl Chain.

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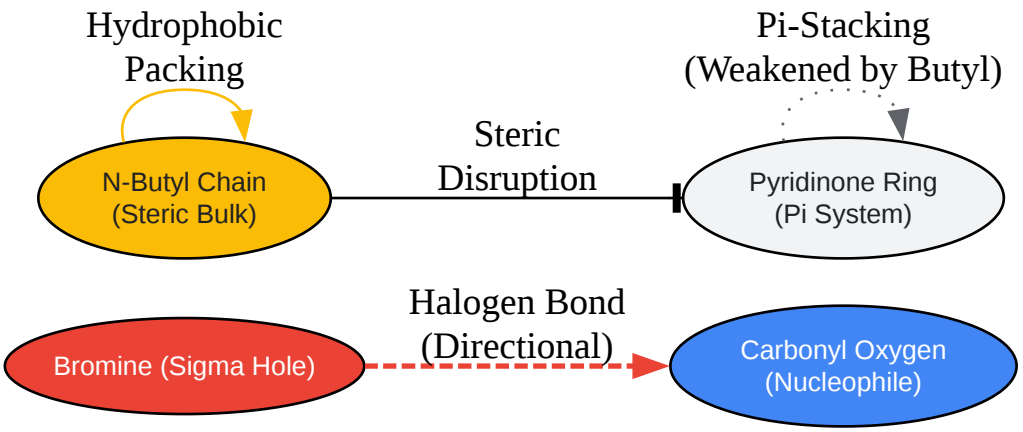

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Caption: The lattice is defined by the tension between directional Halogen Bonds (Br...O) and the steric bulk of the Butyl chain.

Part 5: Analysis of the Structure (What to Look For)

When analyzing the solved structure of **4-bromo-1-butylpyridin-2(1H)-one**, focus on these three metrics to validate the quality of your material:

- The Halogen Bond Angle: Measure the C–Br···O angle. In a classic halogen bond, this should be nearly linear (165°–180°).[2] This linearity confirms that the bromine "sigma-hole" is interacting with the carbonyl oxygen lone pair.
  - Reference Value: 4-halopyridines typically show C-X...O distances ~3.0–3.2 Å.
- The Butyl Conformation: Check the torsion angles of the butyl chain.
  - All-trans (anti) conformation indicates efficient packing.
  - Gauche defects indicate steric stress or loosely packed lattices (lower density).
- Packing Efficiency (Kitaigorodskii Index): Calculate the packing coefficient (

).
  - Methyl Analog: Typically

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(Very dense).

- Butyl Analog: Expected

  . A lower value explains the increased solubility and lower melting point.

References

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